

Safeguarding Research: A Comprehensive Guide to Handling Ripk1-IN-11

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Compound of Interest

Compound Name: *Ripk1-IN-11*

Cat. No.: *B15144029*

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This document provides crucial safety and logistical guidance for the handling and disposal of **Ripk1-IN-11** (CAS No. 2173557-02-1), a potent kinase inhibitor. Adherence to these protocols is essential to ensure the safety of laboratory personnel and to maintain a secure research environment. This guide is intended for researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

Ripk1-IN-11 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects. All handling activities must be conducted in a designated area, such as a certified chemical fume hood, to minimize exposure risk. The required PPE varies based on the specific laboratory activity being performed.

Activity	Required PPE	Specifications
Weighing and Aliquoting (Solid)	Double Gloves, Lab Coat, Safety Glasses with Side Shields, N95 Respirator	To be conducted in a certified chemical fume hood or ventilated balance enclosure.
Solution Preparation and Handling	Double Gloves, Lab Coat, Safety Glasses with Side Shields	To be conducted in a certified chemical fume hood.
Cell Culture Dosing	Single Gloves, Lab Coat, Safety Glasses	To be conducted in a biological safety cabinet.

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